

# Essential Safety and Disposal Information for A-77003

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## Compound of Interest

Compound Name: A-77003

Cat. No.: B1664747

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For laboratory personnel engaged in research and development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe working environment and regulatory compliance. This document provides essential information regarding the disposal of **A-77003**, an HIV-1 protease inhibitor.

## Chemical Identification

While a specific Safety Data Sheet (SDS) for **A-77003** is not publicly available, the following identifiers have been established for this compound:

| Identifier     | Value   |
|----------------|---|
| Common Name    | A-77003   |
| Synonym        | Abbott 77003[1]   |
| Chemical Class | Antiretroviral agent, HIV-1 Protease Inhibitor[2]   |
| CAS Number     | 134878-17-4[2]  |
| IUPAC Name     | L-Altritol, 1,2,5,6-tetradecoxy-2,5-bis(((2S)-3-methyl-2-(((methyl(2-pyrimidinylmethyl)amino)carbonyl)amino)-1-oxobutyl)amino)-1,6-diphenyl-[1] |

## Proper Disposal Procedures for A-77003

As **A-77003** is a potent, biologically active compound intended for research use, it must be treated as hazardous chemical waste. The following procedural steps provide a general guideline for its proper disposal. Note: All laboratory personnel must adhere to their institution's specific Environmental Health and Safety (EHS) protocols and local, state, and federal regulations.

### Step 1: Waste Segregation and Collection

- Solid Waste:
  - Collect any solid **A-77003**, contaminated personal protective equipment (PPE) such as gloves and lab coats, and other contaminated materials (e.g., weigh boats, contaminated bench paper) in a designated, clearly labeled hazardous waste container.
  - The container should be made of a compatible material, be in good condition, and have a secure lid.
  - Label the container with "Hazardous Waste," the full chemical name, and any known hazard characteristics (e.g., "Toxic," "Biologically Active").
- Liquid Waste:
  - Collect solutions containing **A-77003** in a designated, leak-proof hazardous waste container.
  - Ensure the container is compatible with the solvents used.
  - Do not mix incompatible waste streams.
  - Label the container with "Hazardous Waste," the full chemical names of all components (including solvents), and their approximate concentrations.

### Step 2: Storage of Chemical Waste

- Store waste containers in a designated, well-ventilated, and secure satellite accumulation area.

- Ensure containers are kept closed except when adding waste.
- Provide secondary containment to prevent spills.

#### Step 3: Scheduling Waste Pickup

- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Do not dispose of **A-77003** down the drain or in the regular trash.

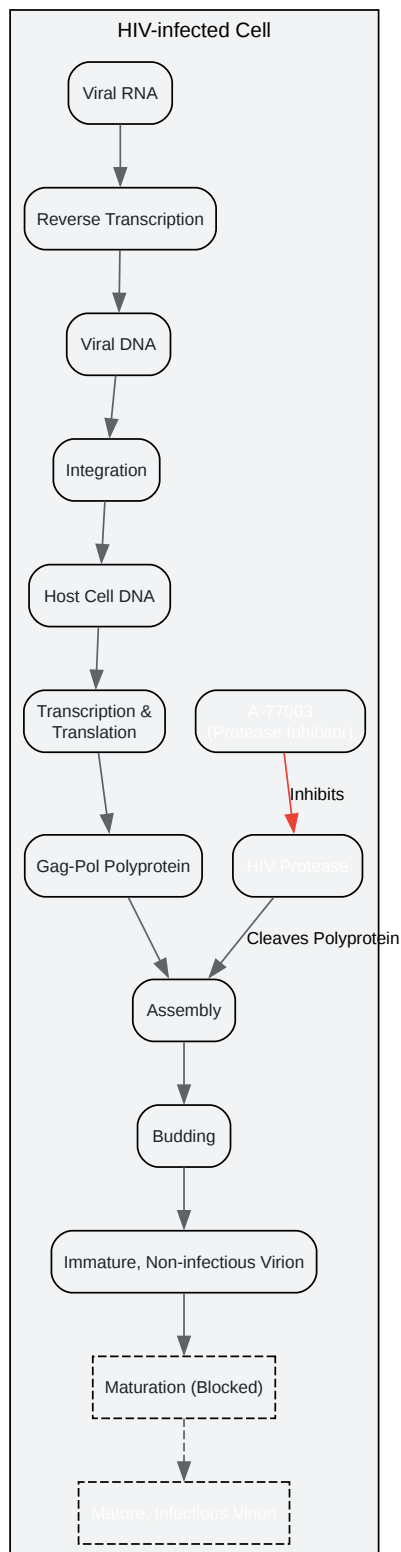
#### Step 4: Decontamination

- Thoroughly decontaminate all surfaces and equipment that have come into contact with **A-77003** using an appropriate cleaning agent as determined by your laboratory's standard operating procedures.
- Dispose of all cleaning materials as hazardous waste.

## Experimental Protocols: Mechanism of Action

**A-77003** functions as an inhibitor of the HIV-1 protease, a critical enzyme in the viral life cycle. The following diagram illustrates the general mechanism of action for HIV protease inhibitors.

## Mechanism of HIV Protease Inhibition by A-77003

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## References

- 1. Safety, pharmacokinetics, and antiviral activity of A77003, a C2 symmetry-based human immunodeficiency virus protease inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Information for A-77003]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664747#a-77003-proper-disposal-procedures]

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